quasiparticle band structure of CaSnO3

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Compound of Interest

Compound Name:	*Calcium tin oxide*
CAS No.:	*12013-46-6*
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An In-depth Technical Guide to the Quasiparticle Band Structure of Calcium Stannate (CaSnO3)

Calcium stannate (CaSnO3), an inorganic perovskite oxide, has garnered significant attention for its potential applications in optoelectronics, from transparent conducting oxides to deep-UV photodetectors.[1] Its utility is fundamentally governed by its electronic band structure. Accurately determining the band gap and carrier effective masses is crucial for device design and performance optimization.

This guide provides a detailed overview of the quasiparticle band structure of CaSnO3, focusing on its common polymorphs. It contrasts standard density functional theory (DFT) calculations with more accurate many-body perturbation theory approaches, such as the GW approximation, and compares theoretical predictions with available experimental data.

Crystalline Polymorphs of CaSnO3

CaSnO3 can crystallize in several structures, with the most commonly studied being the orthorhombic perovskite and a metastable trigonal (ilmenite-type) phase.[2]

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- Orthorhombic (GdFeO3-type): This is the stable perovskite structure at ambient conditions, belonging to the Pnma space group.[3] In this structure, SnO6 octahedra are corner-sharing.[3]

- Trigonal (Ilmenite-type): This rhombohedral phase (R-3 space group) is a metastable form of CaSnO3 that can be synthesized under specific conditions, such as high pressure, and transforms into the perovskite structure upon annealing.[2]

The electronic properties, particularly the band gap, are highly dependent on the crystal structure.

Quasiparticle Band Structure of Trigonal CaSnO3

Theoretical studies employing many-body perturbation theory via the GW approximation have provided significant insights into the electronic structure of the trigonal ilmenite-type CaSnO3. These calculations offer a more accurate description of the quasiparticle energies compared to standard DFT approaches.

Calculations show that trigonal CaSnO3 is an indirect band gap semiconductor.[2][4] The valence band maximum (VBM) is located along the Γ–F direction of the Brillouin zone, while the conduction band minimum (CBM) is at the high-symmetry Γ point.[2] The top of the valence band is primarily composed of O 2p, Ca p, and Sn p/d atomic orbitals, whereas the bottom of the conduction band is dominated by Sn s states.[2]

Standard DFT within the Generalized Gradient Approximation (GGA) significantly underestimates the band gap, predicting a value of 2.92 eV.[2][4] The quasiparticle GW calculations correct this, yielding an indirect band gap of 4.54 eV, which is in close agreement with the experimental value of 4.4 eV.[2] Further refinement using a hybrid functional (HSE06) as a starting point for the GW calculation (HSE06-based GW) can achieve even better agreement, yielding a gap of 4.39 eV with an optimized amount of exact Hartree-Fock exchange.[2]

Data Summary: Electronic Properties of Trigonal (Ilmenite-type) CaSnO3

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Property	Method	Value (eV)	VBM Location	CBM Location	Reference
Indirect Band Gap	GGA	2.92	Γ–F	Γ	[2][4]
GW	4.54	Γ–F	Γ	[2][4]	
HSE06-based GW	4.39	Γ–F	Γ	[2]	
Experimental	4.4	-	-	[2]	

Electronic Structure of Orthorhombic CaSnO3

For the more common orthorhombic perovskite structure, theoretical calculations have also been performed, primarily using standard DFT. These calculations suggest that orthorhombic CaSnO3 has a direct band gap at the Γ point.[5] However, as with the trigonal phase, standard DFT functionals significantly underestimate the band gap compared to experimental observations on thin films.

DFT calculations with the Local Density Approximation (LDA) and GGA predict direct band gaps of 2.92 eV and 1.95 eV, respectively.[5] In contrast, experimental measurements on CaSnO3 thin films report a much wider band gap in the range of 4.2 to 4.4 eV.[1][6] This discrepancy highlights the limitations of standard DFT for this material and suggests that quasiparticle corrections are necessary for an accurate prediction. The computed effective masses for electrons in the orthorhombic structure are small and nearly isotropic, which is a favorable characteristic for applications requiring high carrier mobility.[5]

Data Summary: Electronic Properties of Orthorhombic (Perovskite) CaSnO3

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Property	Method	Value	Symmetry Direction	Reference
Direct Band Gap	GGA	1.95 eV	Γ–Γ	[5]
LDA	2.92 eV	Γ–Γ	[5]	
Experimental (Thin Film)	4.2 - 4.4 eV	-	[1]	
Electron Effective Mass	GGA	0.31 m_0	Γ–X	[5]
0.30 m_0	Γ–Y	[5]		
0.30 m_0	Γ–Z	[5]		
Hole Effective Mass (light)	GGA	0.20 m_0	Γ–X	[5]
0.20 m_0	Γ–Y	[5]		
0.50 m_0	Γ–Z	[5]		
Hole Effective Mass (heavy)	GGA	0.52 m_0	Γ–X	[5]
0.52 m_0	Γ–Y	[5]		
1.54 m_0	Γ–Z	[5]		

m_0 represents the free electron mass.

Methodologies and Workflows

Computational Protocol: GW Approximation

The GW approximation is a sophisticated method used to calculate the electronic self-energy, which provides quasiparticle corrections to the eigenvalues obtained from a preceding DFT calculation. The "single-shot" G0W0 approach is a common implementation.[7]

Detailed Steps for G0W0 Calculation:

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- Ground-State DFT Calculation: A standard self-consistent field (SCF) calculation is performed using a chosen functional (e.g., GGA) to obtain the ground-state electronic density, wavefunctions (ψnk), and eigenvalues (εnk).[4][7] This provides the one-electron basis set required for the subsequent steps.

- Extended Band Structure Calculation: The calculation is repeated non-self-consistently with a large number of empty conduction bands. A significant number of unoccupied orbitals is crucial for the convergence of the self-energy calculation.[7]

- Self-Energy Calculation: The Green's function (G) and the screened Coulomb interaction (W) are constructed from the DFT eigenvalues and wavefunctions.[4] The self-energy (Σ = iGW) is then calculated.

- Quasiparticle Energy Correction: The quasiparticle energies (Enk) are obtained by applying the self-energy correction to the initial DFT eigenvalues. In the G0W0 method, this is typically done using first-order perturbation theory. The difference Enk - εnk is known as the quasiparticle correction.[4][7]

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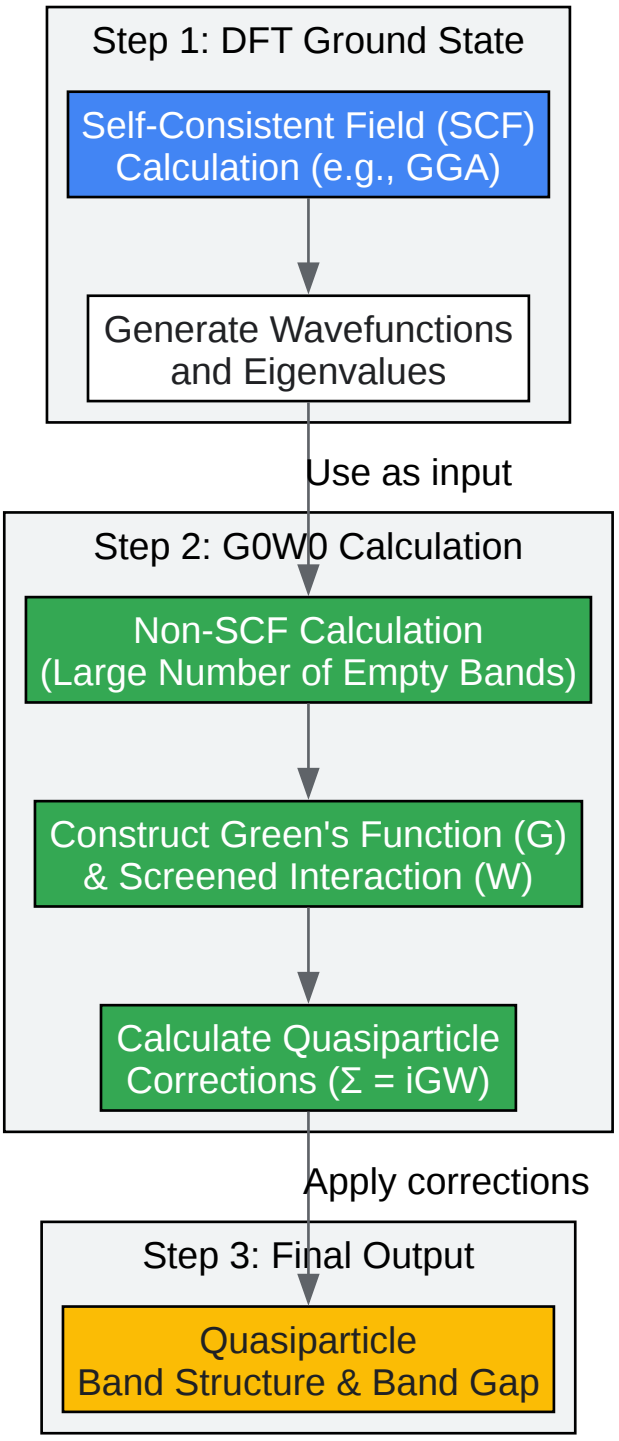

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Computational workflow for the G_0W_0 approximation.

Experimental Protocol: Optical Band Gap Determination

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The experimental band gap of a semiconductor is commonly determined from its optical absorption properties using UV-visible spectroscopy. For thin films, this involves measuring transmittance and reflectance spectra.

Detailed Steps for Optical Characterization:

- Sample Preparation: A thin film of CaSnO3 is synthesized on a transparent substrate (e.g., LaAlO3 or quartz) using methods like pulsed laser deposition or spray pyrolysis.[6][8]
- Spectroscopy Measurement: The transmittance (T) and reflectance (R) of the film are measured over a wide wavelength range using a spectrophotometer.[1]
- Absorption Coefficient Calculation: The absorption coefficient (α) is calculated from the measured T and R, accounting for the film thickness (d).
- Tauc Plot Analysis: The relationship between the absorption coefficient and photon energy (hν) is given by the Tauc equation: $(\alpha h\nu)^n = A(h\nu - E_g)$, where E_g is the optical band gap. The exponent n depends on the nature of the electronic transition (n = 2 for a direct allowed transition and n = 1/2 for an indirect allowed transition).
- Band Gap Extraction: A Tauc plot of $(\alpha h\nu)^n$ versus hν is created. The linear portion of the plot is extrapolated to the energy axis (where $(\alpha h\nu)^n = 0$) to determine the value of the band gap, E_g.[5]

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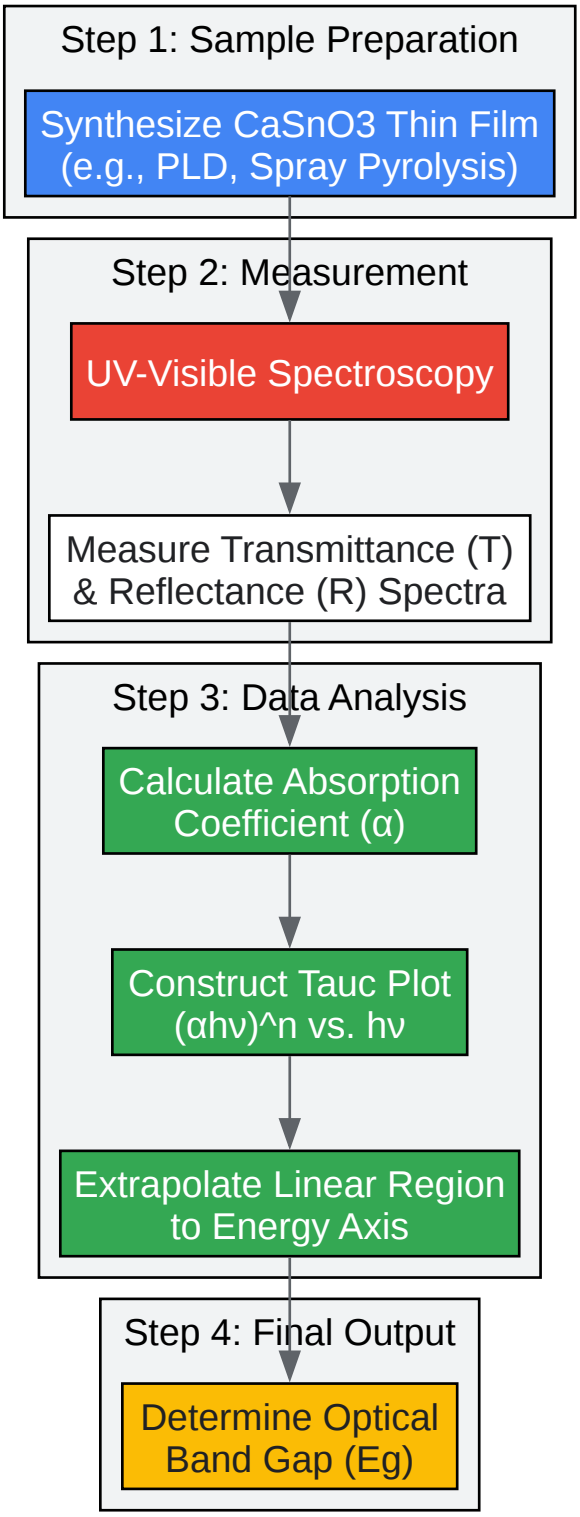

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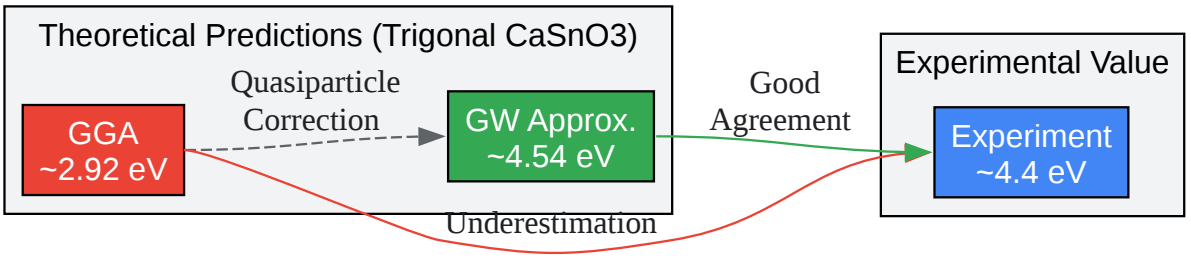

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